

Melting Point Characterization: N-(cyclohexylmethyl)-4-methylbenzamide

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Compound of Interest

Compound Name: *N-(cyclohexylmethyl)-4-methylbenzamide*

Cat. No.: *B5237874*

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Executive Summary & Technical Context

N-(cyclohexylmethyl)-4-methylbenzamide (CAS: Not widely listed as commodity; Custom Synthesis) is a secondary amide intermediate often utilized in Structure-Activity Relationship (SAR) studies for drug discovery. It combines a lipophilic cyclohexyl "tail" with a p-toluoyl "head," linked by a methylene bridge.

Unlike its rigid isomer N-cyclohexyl-4-methylbenzamide (MP: 153–155°C), the insertion of a methylene bridge (

) in the target compound introduces rotational freedom, significantly altering crystal packing efficiency and lattice energy. Consequently, the melting point is the primary indicator of purity and polymorphic stability.

Core Directive: The "Methylene Hinge" Effect

Researchers must anticipate a lower melting point range for the target compound compared to its direct-amide analogs. The methylene spacer disrupts the rigid

-stacking and hydrogen-bonding network seen in direct N-aryl or N-cyclohexyl amides.

Comparative Analysis: Target vs. Analogs

The following table provides the "Anchor Points" for thermal characterization. Since the exact melting point of the target is a function of specific polymorphs and purity, it is bracketed by its structural neighbors.

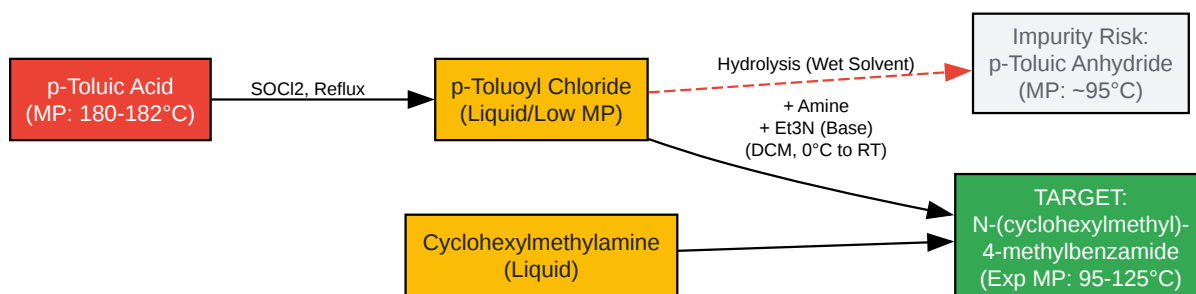
Compound	Structure Description	Melting Point Range (C)	Lattice Dynamics
N-cyclohexyl-4-methylbenzamide	Rigid isomer (No linker)	153 – 155 [1]	High rigidity; strong intermolecular H-bonds.
p-Toluic Acid	Precursor (Acid)	180 – 182 [2]	Dimeric H-bonding; very stable lattice.
N-benzyl-4-methylbenzamide	Aromatic analog (Phenyl ring)	~105 – 110 (Est.)	- stacking present; methylene linker lowers MP.
TARGET: N-(cyclohexylmethyl)-4-methylbenzamide	Flexible aliphatic linker	Expected: 95 – 125	Disrupted packing due to cyclohexyl chair conformer + methylene rotation.

“

Analyst Note: If your synthesized sample melts >150°C, suspect contamination with the starting material (p-toluic acid) or isomerization. If it melts <90°C, suspect solvent inclusion (solvate formation) or unreacted amine.

Structural & Synthesis Pathway (Visualization)

Understanding the origin of the compound is essential for troubleshooting melting point deviations. The synthesis typically follows a Schotten-Baumann or nucleophilic acyl substitution pathway.



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Figure 1: Synthesis workflow and impurity risks affecting thermal properties. Note that hydrolysis of the acid chloride yields impurities that can depress the melting point.

Experimental Protocol: Self-Validating Determination

To establish the definitive melting point for your specific lot, follow this protocol. This method includes a "Mixed Melting Point" step, which is the gold standard for verifying chemical identity against precursors.

Phase 1: Purification (Critical Pre-requisite)

Crude amides often trap solvent in the crystal lattice, artificially depressing the MP.

- Recrystallization: Dissolve crude solid in minimal hot Ethanol (95%).
- Anti-solvent: Add warm water dropwise until turbidity persists.
- Cooling: Allow slow cooling to Room Temp, then 4°C. Rapid cooling promotes amorphous solids with indefinite melting ranges.

- Drying: Vacuum dry at 40°C for 12 hours (mbar).

Phase 2: Capillary Melting Point Determination

Equipment: Mettler Toledo MP90 or Stuart SMP30 (Calibrated with Vanillin/Caffeine standards).

- Sample Prep: Grind dry sample into a fine powder. Fill capillary to 3mm height. Compact by tapping.
- Ramp 1 (Fast): Heat at 10°C/min to 90°C to check for solvate collapse.
- Ramp 2 (Data): Reset. Heat at 10°C/min to 85°C, then 1.0°C/min to melt.
- Observation Criteria:
 - Onset Temperature (): First visible liquid droplet.
 - Clear Point (): Complete disappearance of solid.
 - Range: The difference between Onset and Clear. Pass Criteria: .

Phase 3: The Mixed Melting Point Test (Validation)

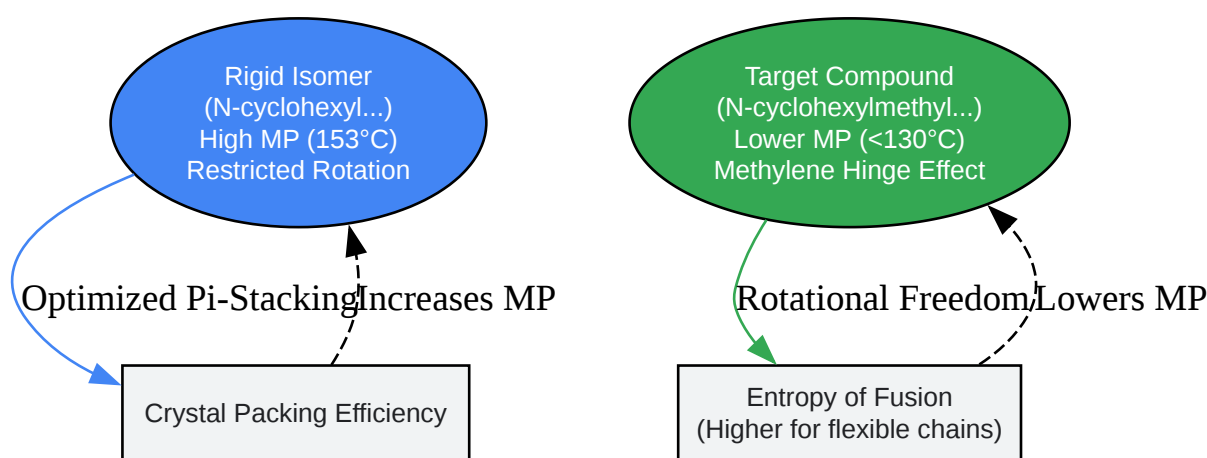
If the measured MP is close to a known impurity (e.g., p-Toluic acid at 180°C or an isomer), perform this test:

- Mix 50% Target Sample + 50% p-Toluic Acid (pure standard).
- Measure MP of the mixture.^{[1][2]}
- Result Interpretation:

- MP Depression observed (e.g., drops to 140°C): The Target is chemically distinct from p-Toluic acid. (Pass).
- MP Unchanged (stays ~180°C): The Target IS p-Toluic acid (Synthesis failed).

Structure-Property Relationship Diagram

The following diagram illustrates why the target compound melts lower than its rigid counterparts.



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Figure 2: Impact of the methylene bridge on thermal properties. The "Hinge Effect" increases entropy of fusion, lowering the melting transition temperature.

References

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